

# Theoretical Chemical Properties of Moscovium (Element 115): A Technical Guide

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## Abstract

Moscovium (Mc), a synthetic superheavy element with atomic number 115, occupies a unique position in the periodic table, offering insights into the behavior of matter under extreme nuclear forces.[1][2][3] Due to its extreme radioactivity and short half-life, the chemical properties of Moscovium are primarily derived from theoretical calculations and computational modeling.[2][4] This guide provides a comprehensive overview of the predicted chemical characteristics of Moscovium, summarizing key quantitative data, outlining the computational and synthesis methodologies that form the basis of our current understanding, and visualizing its nuclear synthesis and decay. This information is intended to support further research into the fundamental properties of superheavy elements and their potential, albeit distant, applications.

## Introduction

Moscovium is a p-block element located in Group 15 and Period 7 of the periodic table, placing it below bismuth.[2][5] It was first synthesized in 2003 by a joint team of Russian and American scientists at the Joint Institute for Nuclear Research (JINR) in Dubna, Russia.[1][2] The element is named after the Moscow Oblast, where the JINR is located.[6][7] All known isotopes of Moscovium are extremely radioactive, with the most stable isotope, 290Mc, having a half-life of only 0.65 seconds.[8] Consequently, its chemical properties have not been determined through traditional empirical methods but are instead predicted using advanced relativistic quantum chemistry calculations.[9][10] These theoretical studies are crucial for understanding the

influence of relativistic effects on the electron shells of superheavy elements, which can lead to significant deviations from the periodic trends observed in lighter congeners.<sup>[9][11][12]</sup>

## Predicted Atomic and Physical Properties

The fundamental atomic and physical properties of Moscovium have been predicted through various theoretical models. These predictions are essential for contextualizing its chemical behavior.

Property	Predicted Value
Atomic Number	115
Symbol	Mc
Atomic Weight	<sup>[13]</sup>
Electron Configuration	[Rn] 5f <sup>14</sup> 6d <sup>10</sup> 7s <sup>2</sup> 7p <sup>3</sup> <sup>[1][5][14][15]</sup>
Group, Period	15, 7 <sup>[2][5]</sup>
Element Category	Post-transition metal <sup>[8][14]</sup>
Phase at STP	Solid (predicted) <sup>[1][6][14]</sup>
Density	~13.5 g/cm <sup>3</sup> <sup>[8][14][15]</sup>
Melting Point	670 K (400 °C, 750 °F) (predicted) <sup>[6][14]</sup>
Boiling Point	~1400 K (1100 °C, 2000 °F) (predicted) <sup>[6][14]</sup>
Heat of Fusion	5.90–5.98 kJ/mol (predicted) <sup>[14]</sup>

## Predicted Chemical Properties and Reactivity

Relativistic effects significantly influence the chemical properties of Moscovium. The high nuclear charge causes the 7s and 7p<sub>1/2</sub> electrons to be strongly stabilized (the inert-pair effect), while the 7p<sub>3/2</sub> electron is destabilized.<sup>[8]</sup> This leads to a predicted chemistry that differs from its lighter homolog, bismuth.

## Oxidation States and Ionization Energies

The stabilization of the 7s and 7p<sub>1/2</sub> orbitals makes the +1 oxidation state more favorable than the +3 state.<sup>[2][8]</sup> The +5 oxidation state, common for lighter pnictogens, is considered unlikely for Moscovium.<sup>[1][16]</sup>

Property	Predicted Value
Predicted Oxidation States	+1, +3 <sup>[2][6][14]</sup>
First Ionization Energy	538.4 kJ/mol <sup>[14]</sup>
Second Ionization Energy	1756.0 kJ/mol <sup>[14]</sup>
Third Ionization Energy	2653.3 kJ/mol <sup>[14]</sup>
Standard Reduction Potential (Mc <sup>+</sup> /Mc)	-1.5 V <sup>[8]</sup>

## Electronegativity and Reactivity

While no experimental value for electronegativity is available, it is expected to be a reactive metal.<sup>[8][17]</sup> Theoretical studies and single-atom gas-phase chromatography experiments suggest that Moscovium is less reactive than bismuth but more reactive than the closed-shell superheavy elements copernicium (element 112) and flerovium (element 114).<sup>[8][11][12][18]</sup>

## Predicted Compounds and Aqueous Chemistry

Theoretical calculations predict the formation of several simple compounds. The chemistry of Moscovium in an aqueous solution is expected to be dominated by the Mc<sup>+</sup> and Mc<sup>3+</sup> ions.<sup>[19]</sup>

- Predicted Compounds:
  - Moscovium hydride (McH)<sup>[2]</sup>
  - Moscovium trihalides (McF<sub>3</sub>, McCl<sub>3</sub>)<sup>[2]</sup>
  - Moscovium(I) fluoride and chloride are predicted to be ionic.<sup>[8]</sup>
- Predicted Aqueous Chemistry:
  - Compounds like moscovium carbonate and moscovium(I) fluoride are expected to be soluble in water.<sup>[19]</sup>

- Moscovium(III) fluoride and moscovium thiozonide are predicted to be insoluble, similar to their bismuth counterparts.[19]

## Experimental Protocols: Synthesis and Detection

The "experimental" investigation of Moscovium is limited to its synthesis and the observation of its decay products. These atom-at-a-time experiments are incredibly complex and rely on sophisticated particle accelerators and detectors.

### Synthesis of Moscovium Isotopes

Moscovium is produced through nuclear fusion reactions in particle accelerators.[4][20] The most common method involves bombarding a target of a heavy element with a beam of lighter ions.[20]

- Reaction for 287Mc and 288Mc: Bombardment of an americium-243 ( $^{243}\text{Am}$ ) target with calcium-48 ( $^{48}\text{Ca}$ ) ions.[6][7]
  - $^{243}\text{Am} + ^{48}\text{Ca} \rightarrow ^{288}\text{Mc} + 3\text{n}$
  - $^{243}\text{Am} + ^{48}\text{Ca} \rightarrow ^{287}\text{Mc} + 4\text{n}$
- Reaction for 286Mc: Synthesized in 2021 at JINR via the reaction:[8]
  - $^{243}\text{Am} + ^{48}\text{Ca} \rightarrow ^{286}\text{Mc} + 5\text{n}$

### Detection and Chemical Characterization

Due to its short half-life, Moscovium cannot be isolated for bulk analysis.[2] Instead, individual atoms are studied as they are produced.

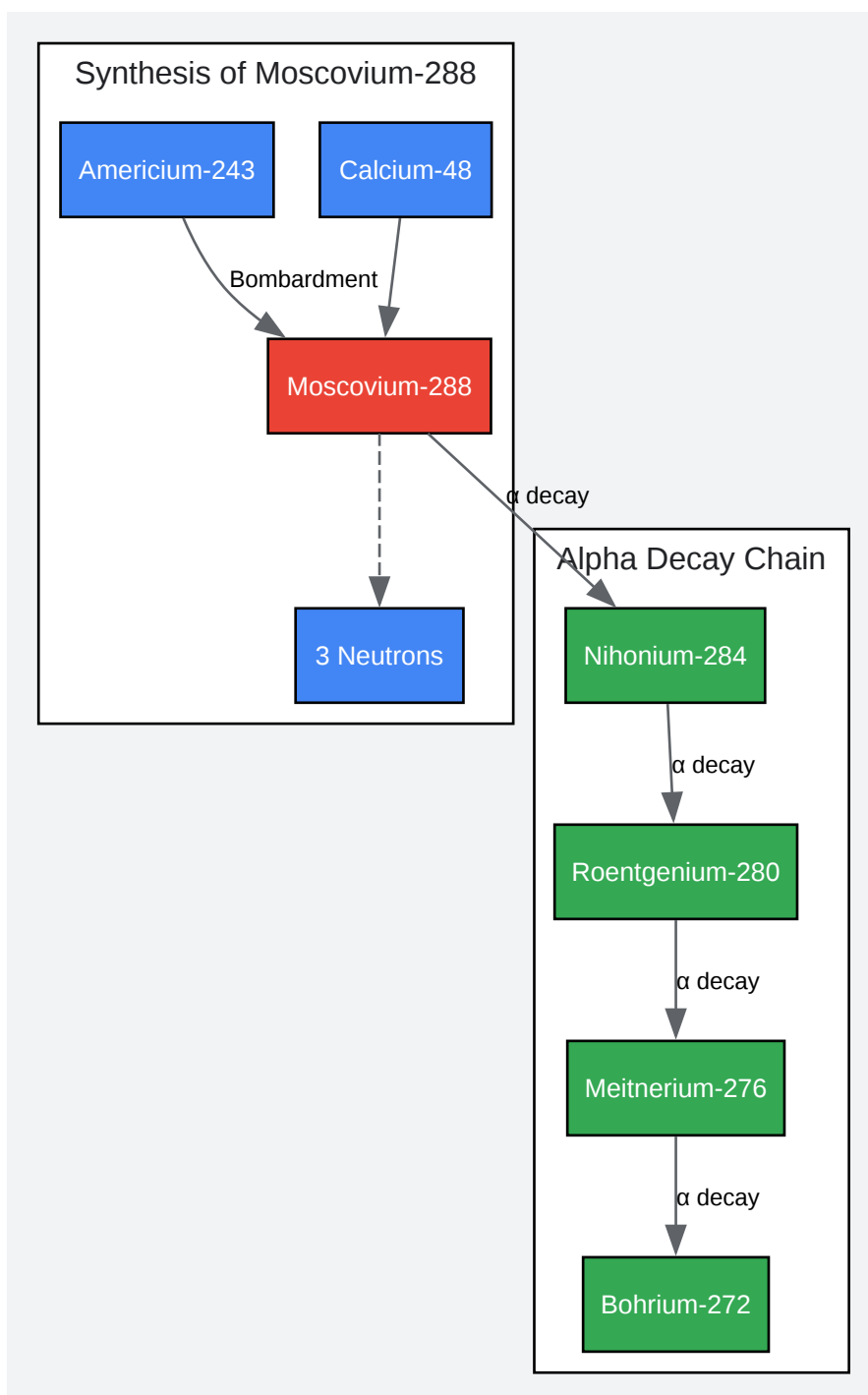
- Gas-Filled Separators: Devices like the TASCA (Transactinide Separator and Chemistry Apparatus) at GSI Helmholtz Centre for Heavy Ion Research are used to separate the newly formed moscovium atoms from the unreacted beam and other reaction products.[18]
- Gas-Solid Chromatography: To study chemical properties, the separated moscovium atoms are transported in an inert gas to a detector array with surfaces coated with materials like quartz (silicon dioxide) or gold.[11][18] The interaction of the moscovium atoms with these

surfaces provides information about their reactivity and volatility. The adsorption enthalpy of Moscovium on a silicon oxide surface has been determined using this method.

- Decay Chain Analysis: The definitive identification of a moscovium isotope is achieved by observing its characteristic alpha decay chain, where it transforms into a series of lighter, known elements.[\[2\]](#)

## Visualizing Moscovium Synthesis and Decay

The following diagram illustrates the synthesis of Moscovium-288 and its subsequent alpha decay chain.



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Caption: Synthesis of Moscovium-288 and its subsequent alpha decay chain.

## Conclusion

The study of Moscovium, while challenging, provides invaluable data for nuclear and theoretical chemists. The predicted properties of this superheavy element, derived from sophisticated computational models, push the boundaries of our understanding of chemical principles in a high-Z regime. Relativistic effects are shown to be paramount, dictating its likely oxidation states, reactivity, and potential chemical bonding. The "experimental" protocols, centered on single-atom synthesis and detection, represent remarkable achievements in nuclear science. As theoretical and experimental techniques continue to advance, a clearer picture of Moscovium's chemical personality will emerge, further refining our understanding of the periodic table's upper limits.

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